

Technical Support Center: Stability of Gastrin-17 in Serum and Plasma Samples

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Compound of Interest

Compound Name: Gastrin-17

Cat. No.: B1628035

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For researchers, scientists, and drug development professionals, accurate measurement of **Gastrin-17** is crucial for a variety of gastrointestinal studies. However, the stability of this peptide hormone in biological samples can be a significant pre-analytical variable, leading to inaccurate results if not handled correctly. This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues related to **Gastrin-17** stability in serum and plasma samples.

Frequently Asked Questions (FAQs)

Q1: What is the primary challenge with **Gastrin-17** stability in blood samples?

A1: **Gastrin-17** is susceptible to time-dependent degradation by proteases present in blood. This degradation can lead to falsely low measurements of the hormone. Therefore, proper sample handling and processing are critical to ensure the accuracy of results.

Q2: Which sample type is recommended for **Gastrin-17** measurement: serum or plasma?

A2: EDTA plasma is generally the preferred sample type for **Gastrin-17** analysis. The clotting process in serum releases proteases that can degrade **Gastrin-17**. Using an anticoagulant like EDTA helps to inhibit these enzymes and better preserve the integrity of the peptide.

Q3: How quickly do I need to process my blood samples after collection?

A3: It is highly recommended to process blood samples for **Gastrin-17** analysis as soon as possible, ideally within 6 hours of collection.^[1] Delays in processing can lead to significant degradation of the analyte.

Q4: What are the recommended storage conditions for serum and plasma samples for **Gastrin-17** analysis?

A4: The recommended storage conditions depend on the duration of storage. For short-term storage, refrigeration at 2-8°C is acceptable. For longer-term storage, freezing at -20°C or, preferably, -70°C or lower is recommended to minimize degradation.

Q5: Should I use a stabilizer for my samples?

A5: The use of a commercial stabilizer, such as the one provided with the Biohit **Gastrin-17** ELISA kit, is recommended, particularly for plasma samples. These stabilizers contain protease inhibitors that help to prevent the degradation of **Gastrin-17**. One study, however, noted no improvement in stability with the addition of a G-17 stabilizer in their specific experimental setup.^[1]

Q6: Can I use protease inhibitor cocktails?

A6: Yes, adding a broad-spectrum protease inhibitor cocktail to your samples immediately after collection can help to preserve **Gastrin-17** levels, especially if there will be a delay in processing. Studies on other peptides have shown that protease inhibitors can significantly improve their stability in both serum and plasma.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Lower than expected Gastrin-17 levels	Sample degradation due to improper handling or storage.	- Ensure blood samples are processed (centrifuged and separated) within 6 hours of collection. ^[1] - Use EDTA plasma instead of serum.- Add a commercial stabilizer or a protease inhibitor cocktail immediately after sample collection.- Store samples at appropriate temperatures (refrigerated for short-term, frozen at -70°C for long-term).
High variability between replicate measurements	Inconsistent sample handling or processing times.	- Standardize the time between blood collection and centrifugation/separation for all samples.- Ensure all samples are treated with the same stabilizer or protease inhibitor cocktail at the same concentration.- Avoid repeated freeze-thaw cycles.
Discrepancy between results from different sample types (serum vs. plasma)	Differential degradation of Gastrin-17.	- Re-analyze samples using only EDTA plasma for all subjects to ensure consistency.- If using serum is unavoidable, process the samples immediately after clotting and consider adding a serine protease inhibitor.

Data on Gastrin-17 Stability

The following tables summarize the stability of **Gastrin-17** in different sample types and under various storage conditions based on available data.

Table 1: Stability of **Gastrin-17** in Unstabilized Serum and Plasma

Sample Type	Storage Temperature	Duration	Stability	Reference
Serum	Room Temperature	> 6 hours	Significant time-dependent degradation	[1]
Plasma (EDTA)	Room Temperature	> 6 hours	More stable than serum, but degradation still occurs	Implied from multiple sources

Table 2: Stability of **Gastrin-17** in Stabilized EDTA Plasma (with Biohit **Gastrin-17** Stabilizer)

Storage Temperature	Duration	Stability	Reference
20-25°C (Room Temperature)	3 days	Stable	Biohit Gastrin-17 ELISA Kit Insert
2-8°C (Refrigerated)	7 days	Stable	Biohit Gastrin-17 ELISA Kit Insert
-20°C	Up to 2 weeks	Stable	Biohit Gastrin-17 ELISA Kit Insert
-70°C or lower	Long-term	Stable	Biohit Gastrin-17 ELISA Kit Insert

Experimental Protocols

Protocol 1: Blood Sample Collection and Processing for Gastrin-17 Analysis

Objective: To obtain serum or plasma samples suitable for **Gastrin-17** measurement with minimal degradation.

Materials:

- Vacutainer tubes for serum (red top) or EDTA plasma (lavender top)
- Centrifuge
- Pipettes and sterile, nuclease-free microcentrifuge tubes
- Commercial **Gastrin-17** stabilizer or protease inhibitor cocktail (optional)
- Ice

Procedure:

- Draw blood from the patient into the appropriate Vacutainer tube.
- For Plasma: Gently invert the EDTA tube 8-10 times to ensure proper mixing of the anticoagulant.
- For Serum: Allow the blood to clot at room temperature for 30-60 minutes.
- Place the tubes on ice if processing will be delayed, but aim to centrifuge within 6 hours of collection.
- Centrifuge the tubes at 1000-1300 x g for 10-15 minutes at 4°C.
- Carefully aspirate the plasma or serum, avoiding the buffy coat and red blood cells.
- Transfer the plasma or serum to a clean, labeled microcentrifuge tube.
- If using a stabilizer: Add the recommended amount of stabilizer to the plasma or serum and mix gently.
- Store the samples at the appropriate temperature (see Table 2) until analysis.

Caption: Workflow for Blood Sample Collection and Processing.

Protocol 2: In Vitro Stability Assessment of Gastrin-17

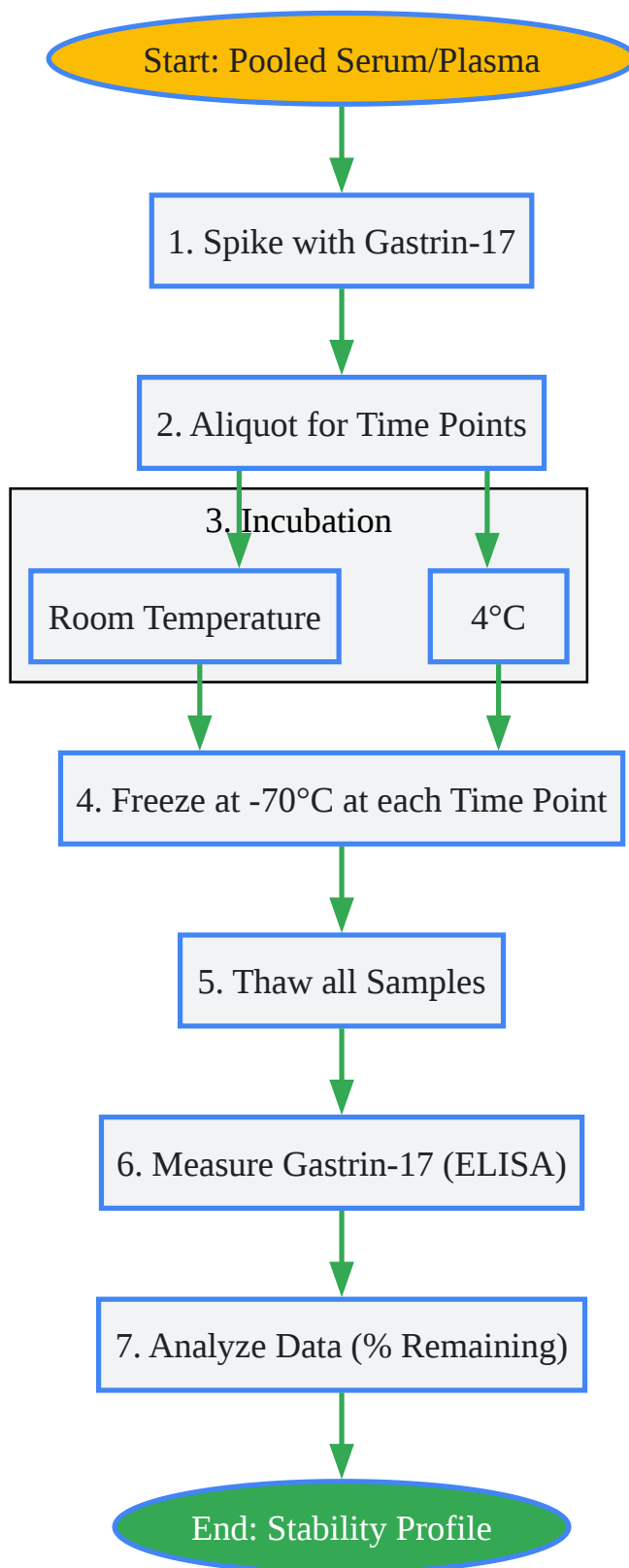
Objective: To determine the degradation rate of **Gastrin-17** in serum and plasma under different conditions.

Materials:

- Pooled human serum and EDTA plasma
- Synthetic **Gastrin-17** peptide
- Incubator or water bath
- **Gastrin-17** ELISA kit
- Microplate reader

Procedure:

- Thaw pooled serum and plasma at room temperature.
- Spike the serum and plasma with a known concentration of synthetic **Gastrin-17**.
- Aliquot the spiked samples into multiple tubes for each time point and condition to be tested (e.g., 0, 2, 4, 6, 24 hours at room temperature and 4°C).
- Incubate the aliquots at the designated temperatures.
- At each time point, remove the corresponding aliquots and immediately freeze them at -70°C to stop further degradation.
- Once all time points have been collected, thaw all samples simultaneously.
- Measure the **Gastrin-17** concentration in each sample using a validated ELISA kit.
- Calculate the percentage of **Gastrin-17** remaining at each time point relative to the 0-hour time point.



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Caption: Workflow for In Vitro Stability Assessment of **Gastrin-17**.

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References

- 1. Influence of laboratory-related and endoscopy-related factors on the assessment of serum pepsinogens and gastrin-17 - PubMed [pubmed.ncbi.nlm.nih.gov]
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